

Comparative Guide: NMR Profiling of 5-Benzyl-5,8-diazaspiro[3.5]nonane

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Compound of Interest

Compound Name: 5-Benzyl-5,8-diazaspiro[3.5]nonane

CAS No.: 1269292-94-5

Cat. No.: B2643825

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Executive Summary & Structural Context

5-Benzyl-5,8-diazaspiro[3.5]nonane (CAS: 1269292-94-5) represents a class of "spiro-piperazines" where a cyclobutane ring is fused to a piperazine ring at a single carbon atom. Unlike its flexible analog 1-benzylpiperazine, this spiro-scaffold introduces significant steric bulk and conformational locking, which are desirable for improving metabolic stability and receptor selectivity (e.g., PARP inhibitors, GPCR ligands).

This guide compares the spectral resolution of the spiro-compound against linear alternatives, highlighting the diagnostic signals required for structural validation.

Structural Connectivity & Numbering

To interpret the NMR correctly, the IUPAC numbering convention for spiro[3.5]nonane is critical:

- Ring A (Cyclobutane): Carbons 1, 2, 3.
- Spiro Center: Carbon 4 (Quaternary).

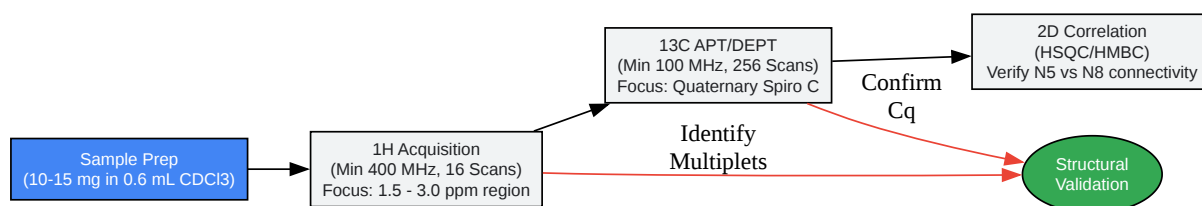
- Ring B (Piperazine): Atoms 5, 6, 7, 8, 9.
 - Position 5: Nitrogen (substituted with Benzyl).[1][2][3]
 - Position 8: Nitrogen (Secondary amine, unsubstituted).
 - Position 9: Carbon (Methylene).

Key Asymmetry: The presence of the benzyl group at N5 (proximal to the spiro center) desymmetrizes the molecule more significantly than if it were at N8, creating distinct chemical environments for the cyclobutane protons.

Experimental Protocol: Sample Preparation & Acquisition

To ensure high-resolution data capable of resolving the cyclobutane multiplets, the following protocol is recommended.

Workflow: Structural Elucidation



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Figure 1: Recommended workflow for validating spiro-piperazine scaffolds.

Solvent Selection Strategy

- Primary: Chloroform-d (
-) : Recommended for the free base. It minimizes viscosity broadening and allows clear resolution of the cyclobutane couplings.

- Alternative: DMSO-

: Required if the product is isolated as a hydrochloride salt. Note: In DMSO, the acidic NH proton at position 8 will appear as a broad singlet (approx. 8.5-9.5 ppm), and water suppression may be necessary to see the cyclobutane region clearly.

Comparative Interpretation: ^1H NMR

The table below contrasts the spiro-compound with 1-Benzylpiperazine to illustrate the "Spiro Effect."

Proton Environment	5-Benzyl-5,8-diazaspiro[3.5]nonane (Target)	1-Benzylpiperazine (Alternative)	Interpretation Logic
Aromatic (Benzyl)	7.20 – 7.35 ppm (Multiplet, 5H)	7.20 – 7.35 ppm (Multiplet, 5H)	Non-Diagnostic. The aromatic ring is too distant from the spiro center to feel the effect.
Benzylic	~3.50 ppm (Singlet, 2H)	~3.50 ppm (Singlet, 2H)	Appears as a sharp singlet. If the N5 nitrogen inversion is slow (rare at RT), this may broaden.
Piperazine	Distinct Sets:1. C9- : Singlet/AB q (isolated)2. C6/C7- : Multiplets	Averaged: ~2.4 – 2.5 ppm (Broad triplets)	Diagnostic. In the spiro compound, C9 is isolated between the spiro center and N8, often appearing as a sharp singlet distinct from the ethylene bridge (C6-C7).
Cyclobutane Ring	1.70 – 2.20 ppm (Complex Multiplets)	ABSENT	Key Identifier. The cyclobutane protons (6H total) form a complex "roofed" multiplet system. C1/C3 protons are diastereotopic due to the fixed ring.
Amine NH (Pos 8)	~1.8 ppm (Broad s, exchanges)	~1.6 ppm (Broad s)	Chemical shift varies with concentration and water content.

Detailed Analysis of the Spiro-Region (1.5 - 2.5 ppm)

Unlike the flat piperazine, the spiro[3.5]nonane system forces the cyclobutane protons into a puckered conformation.

- C2-Protons (Distal): Usually the most upfield multiplet (~1.6 - 1.8 ppm).
- C1/C3-Protons (Proximal): These 4 protons are adjacent to the quaternary center. Due to the asymmetry introduced by the N5-Benzyl group, the "top" and "bottom" faces of the cyclobutane ring are magnetically non-equivalent, often splitting these signals into higher-order multiplets rather than simple triplets.

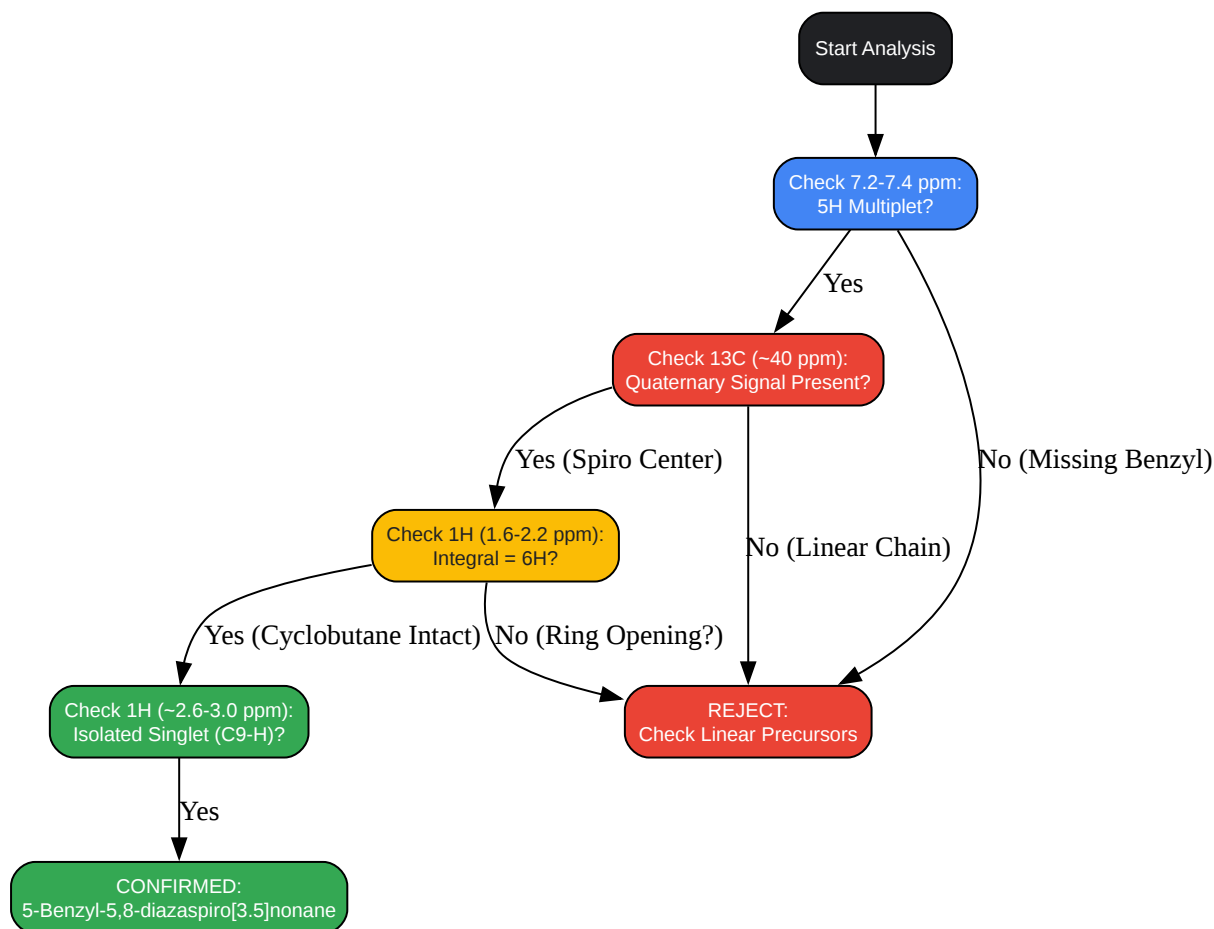
Comparative Interpretation: ^{13}C NMR

The Carbon-13 spectrum provides the definitive proof of the spiro-fusion.

Carbon Environment	Shift (, ppm)	DEPT-135 Phase	Structural Significance
Spiro Quaternary (C4)	35.0 – 45.0	Absent (Quaternary)	The "Smoking Gun". This signal disappears in DEPT/APT spectra. It is typically shifted downfield compared to a simple cycloalkane due to the adjacent Nitrogen (N5).
Benzyl	60.0 – 63.0	Inverted (CH2)	Standard benzylic position.
Piperazine C9	55.0 – 60.0	Inverted (CH2)	Distinct from C6/C7. This carbon is flanked by the spiro center and N8.
Piperazine C6/C7	45.0 – 53.0	Inverted (CH2)	Typical amine-adjacent carbons.
Cyclobutane C1/C3	28.0 – 32.0	Inverted (CH2)	Characteristic strained ring shift.
Cyclobutane C2	13.0 – 15.0	Inverted (CH2)	Highly shielded due to ring strain and distance from heteroatoms.

Structural Assignment Logic (Decision Tree)

Use this logic flow to confirm the identity of the synthesized scaffold during analysis.



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Figure 2: Logical decision tree for NMR verification of the spiro-scaffold.

Common Impurities & Troubleshooting

When synthesizing this scaffold (often via cyclization of bis-alkylating agents or reduction of spiro-imides), specific impurities are common:

- Linear Polymerization: If the spiro-cyclization fails, linear poly-amines may form. Detection: Lack of the distinct Cq signal at ~40 ppm and broadening of all alkyl signals.
- Residual Benzyl Chloride: Detection: Triplet at ~4.5 ppm (-Cl) and shifted aromatics.
- Regioisomers (8-Benzyl vs 5-Benzyl):
 - 5-Benzyl (Target): N5 is hindered. The C9 protons (between spiro and N8) are less shielded than in the 8-benzyl isomer because the benzyl group is on the other nitrogen.
 - HMBC Probe: A correlation between the Benzyl protons and the Spiro Cq (C4) strongly suggests the 5-Benzyl isomer (3-bond coupling). If the Benzyl correlates only to ethylene carbons, it may be the 8-benzyl isomer.

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